

# Technical Guide: Analysis of 1-Bromononaned19 by NMR and Mass Spectrometry

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the expected Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data for **1-bromononane-d19**. Due to the limited availability of public spectral data for this specific isotopically labeled compound, this guide presents predicted data based on the analysis of its non-deuterated analog, 1-bromononane, and established principles of spectroscopy for deuterated molecules. Detailed experimental protocols for acquiring such data are also provided, along with logical workflows for sample analysis.

## **Data Presentation**

The following tables summarize the predicted quantitative NMR and MS data for **1-bromononane-d19**.

Table 1: Predicted <sup>2</sup>H-NMR Spectral Data for 1-

**Bromononane-d19** 

Position	Chemical Shift ( $\delta$ ) ppm (Predicted)	Multiplicity
-CD <sub>2</sub> Br	3.40	Broad Singlet
-(CD <sub>2</sub> ) <sub>7</sub> -	1.85 - 1.26	Broad Multiplet
-CD₃	0.88	Broad Singlet



Note: Chemical shifts are referenced to the corresponding proton chemical shifts in 1-bromononane and may vary slightly based on experimental conditions.

Table 2: Predicted <sup>13</sup>C-NMR Spectral Data for 1-

**Bromononane-d19** 

Carbon Position	Chemical Shift (δ) ppm (from 1-bromononane)[1]	Predicted Multiplicity (due to C-D coupling)
C1 (-CD <sub>2</sub> Br)	33.9	Quintet
C2	31.9	Quintet
C3	28.7	Quintet
C4	29.3	Quintet
C5	29.5	Quintet
C6	28.2	Quintet
C7	32.9	Quintet
C8	22.7	Quintet
C9 (-CD <sub>3</sub> )	14.1	Septet

Note: The replacement of protons with deuterium will lead to the splitting of carbon signals into multiplets due to one-bond carbon-deuterium coupling. The chemical shifts are based on the non-deuterated analog and may experience minor isotopic shifts.

# Table 3: Predicted Mass Spectrometry Data for 1-Bromononane-d19



lon	m/z (Predicted)	Description
[M] <sup>+</sup>	226/228	Molecular ion peak (due to <sup>79</sup> Br and <sup>81</sup> Br isotopes)
[M-D] <sup>+</sup>	224/226	Loss of a deuterium radical
[M-CD <sub>2</sub> Br] <sup>+</sup>	130	Loss of the bromomethyl-d <sub>2</sub>
[C <sub>n</sub> D <sub>2n+1</sub> ] <sup>+</sup>	various	Alkyl-d fragments

Note: The molecular weight of **1-bromononane-d19** is approximately 226.27 g/mol .[2] The mass spectrum will exhibit characteristic isotopic clusters for bromine-containing fragments.

# Experimental Protocols Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To acquire <sup>2</sup>H and <sup>13</sup>C NMR spectra of **1-bromononane-d19** to confirm isotopic labeling and structural integrity.

Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a broadband probe.

#### Sample Preparation:

- Dissolve 5-10 mg of 1-bromononane-d19 in a suitable non-deuterated solvent (e.g., chloroform, acetone).
- Transfer the solution to a 5 mm NMR tube.

<sup>2</sup>H-NMR Acquisition Parameters (Illustrative):

- Pulse Program: Standard single-pulse experiment.
- Solvent: Chloroform (non-deuterated).
- Temperature: 298 K.



- Acquisition Time: 2-4 seconds.
- Relaxation Delay: 1-2 seconds.
- Number of Scans: 16-64 (signal averaging may be required depending on concentration).
- Spectral Width: Centered on the expected chemical shift range for deuterated alkanes (~0-4 ppm).

<sup>13</sup>C-NMR Acquisition Parameters (Illustrative):

- Pulse Program: Standard proton-decoupled <sup>13</sup>C experiment.
- Solvent: Chloroform-d (CDCl₃ can be used, but a non-deuterated solvent is preferable to avoid overlapping signals).
- Temperature: 298 K.
- · Acquisition Time: 1-2 seconds.
- Relaxation Delay: 5-10 seconds (longer delay needed for deuterated carbons).
- Number of Scans: 1024 or higher (due to the low natural abundance of <sup>13</sup>C and potential signal broadening from C-D coupling).
- Spectral Width: 0-220 ppm.

## Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of **1-bromononane-d19** to confirm its identity and isotopic enrichment.

Instrumentation: A mass spectrometer, typically coupled with a gas chromatograph (GC-MS) for sample introduction and separation.

#### Sample Preparation:

• Prepare a dilute solution of **1-bromononane-d19** (e.g., 1 mg/mL) in a volatile organic solvent such as dichloromethane or hexane.



#### GC-MS Parameters (Illustrative):

- GC Column: A non-polar capillary column (e.g., DB-1 or HP-5ms).
- Injector Temperature: 250 °C.
- Oven Program: Start at 50 °C, hold for 2 minutes, then ramp to 250 °C at 10 °C/min.
- · Carrier Gas: Helium.
- MS Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: m/z 30-300.
- Scan Speed: 2 scans/second.

## **Visualizations**

Caption: Analytical workflow for **1-bromononane-d19**.

Caption: Relationship between structure and spectral data.

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## References

- 1. 1-Bromononane(693-58-3) 13C NMR spectrum [chemicalbook.com]
- 2. cymitquimica.com [cymitquimica.com]
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